

Eupalinolide I Apoptosis Induction Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: Eupalinolide I

Cat. No.: B15139831

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Introduction

Eupalinolides are a class of sesquiterpene lactones extracted from plants of the Eupatorium genus, which have demonstrated significant anti-cancer activities. Notably, various eupalinolide compounds, including **Eupalinolide I** and its related structures like Eupalinolide A, J, and O, have been shown to induce apoptosis in a range of cancer cell lines. This document provides detailed application notes and protocols for assessing the apoptosis-inducing effects of **Eupalinolide I**, summarizing key quantitative data and outlining the experimental procedures for the most relevant assays. The described methodologies are intended to guide researchers in the evaluation of **Eupalinolide I** as a potential therapeutic agent.

Data Presentation

The following tables summarize the quantitative effects of various eupalinolide compounds on cancer cell lines as reported in the literature. This data provides a comparative overview of their potency in inducing apoptosis and related cellular events.

Table 1: Effect of Eupalinolide A on Apoptosis and Cell Cycle in Non-Small Cell Lung Cancer (NSCLC) Cells

Cell Line	Treatment	Total Apoptotic Rate (%)	G2/M Phase Cells (%)
A549	Control	1.79	2.91
Eupalinolide A	47.29	21.99	
H1299	Control	4.66	8.22
Eupalinolide A	44.43	18.91	

Data extracted from a study on Eupalinolide A in NSCLC cells.[\[1\]](#)[\[2\]](#)

Table 2: Effect of Eupalinolide O on Colony Formation in Triple-Negative Breast Cancer (TNBC) Cells

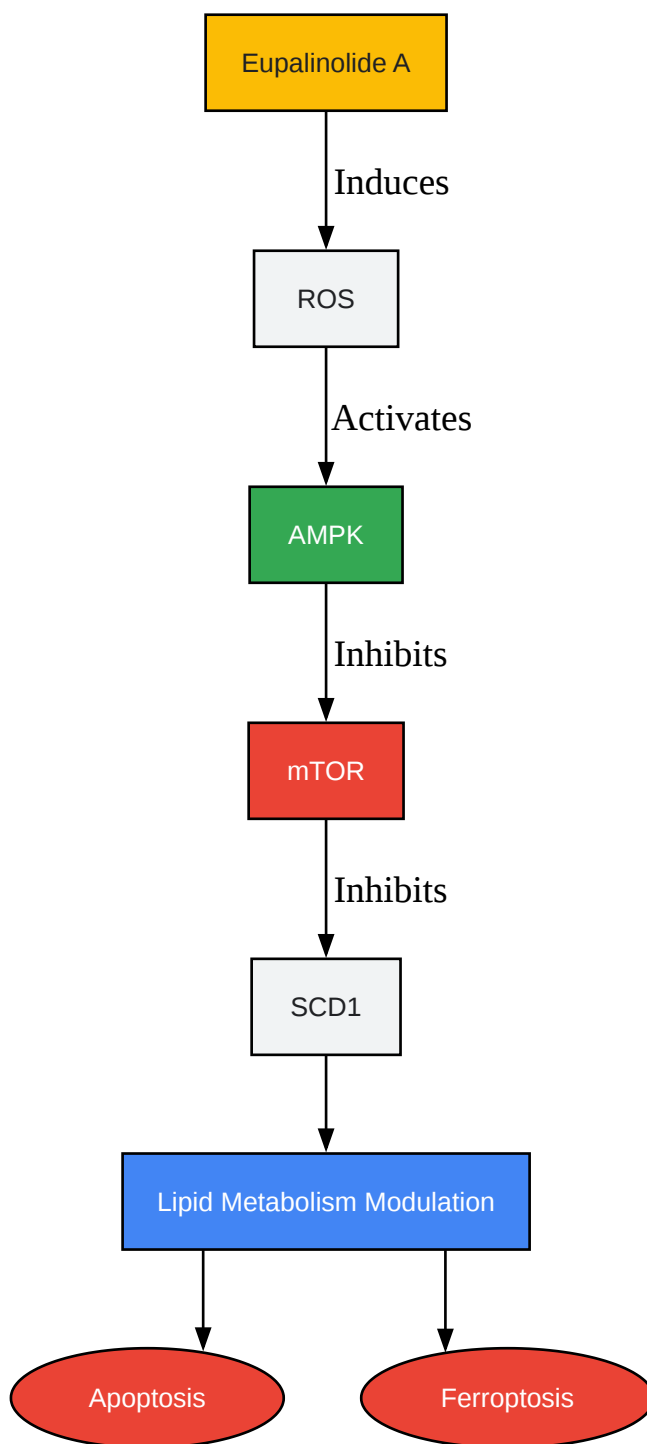
Cell Line	Eupalinolide O Concentration (μ M)	Colony Number (Mean \pm SD)
MDA-MB-231	1	76.00 \pm 7.00
5	68.00 \pm 6.08	
10	59.67 \pm 6.11	
20	31.33 \pm 3.21	
MDA-MB-453	1	78.33 \pm 8.08
5	71.67 \pm 6.66	
10	61.67 \pm 5.13	
20	53.00 \pm 4.36	

Data from a study on the effect of Eupalinolide O on TNBC cell colony formation.[\[3\]](#)

Signaling Pathways

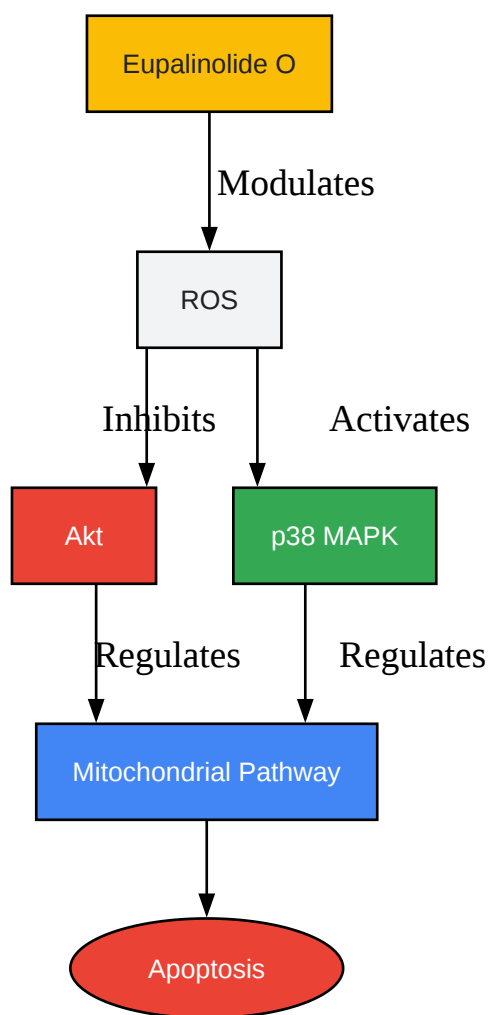
Eupalinolides have been shown to induce apoptosis through the modulation of several key signaling pathways. The diagrams below illustrate the proposed mechanisms of action for

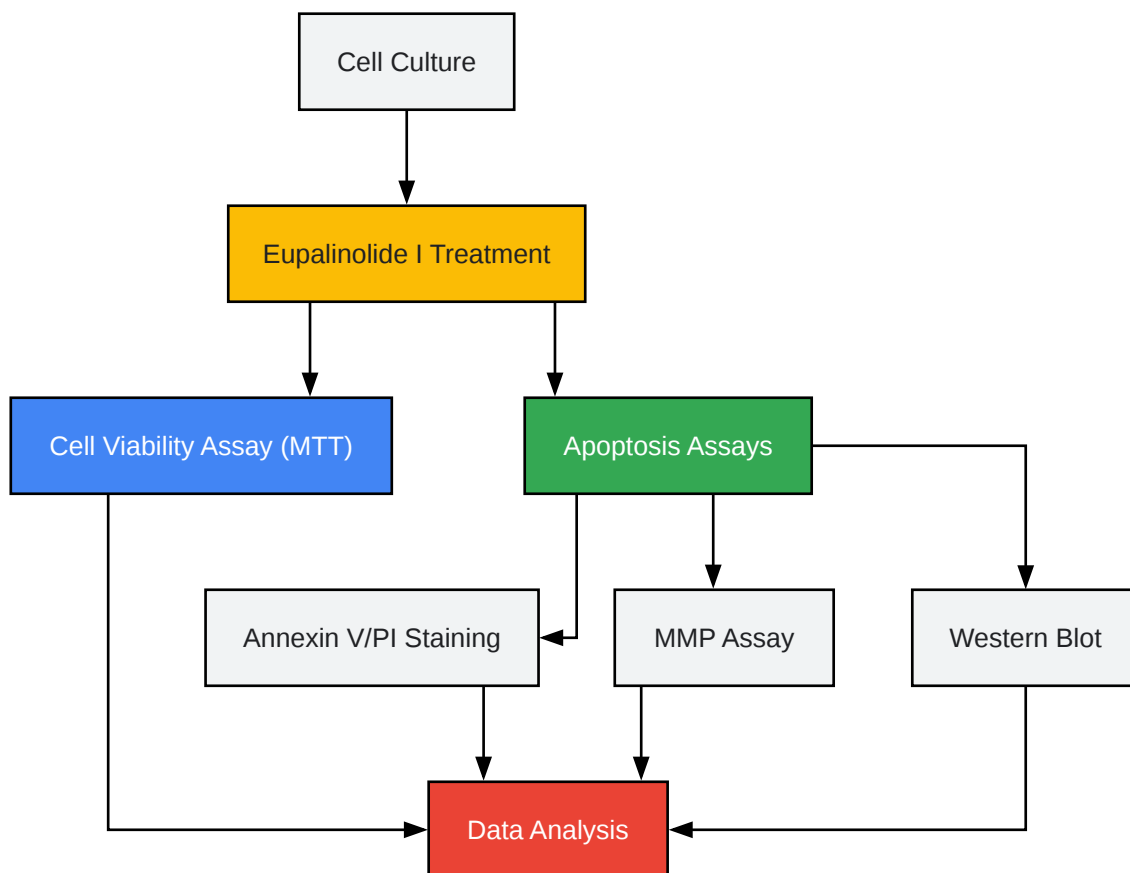
different eupalinolide compounds.



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Caption: Eupalinolide A induced apoptosis and ferroptosis signaling pathway.





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References

- 1. researchgate.net [researchgate.net]
- 2. Eupalinolide A inhibits cancer progression and induces ferroptosis and apoptosis by targeting the AMPK/mTOR/SCD1 signalling in non-small cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Eupalinolide O Induces Apoptosis in Human Triple-Negative Breast Cancer Cells via Modulating ROS Generation and Akt/p38 MAPK Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]

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